

Technical Support Center: 7-Methyl-4-nitroquinoline 1-oxide

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Compound of Interest

Compound Name: 7-Methyl-4-nitroquinoline 1-oxide

Cat. No.: B078039

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **7-Methyl-4-nitroquinoline 1-oxide**.

Disclaimer: Direct solubility data for **7-Methyl-4-nitroquinoline 1-oxide** is limited in publicly available literature. The information provided here is largely based on data for the parent compound, 4-Nitroquinoline 1-oxide (4NQO), and should be used as a starting point for your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **7-Methyl-4-nitroquinoline 1-oxide**?

A1: While specific data for the 7-methyl derivative is scarce, the parent compound, 4-Nitroquinoline 1-oxide (4NQO), is known to be sparingly soluble in water but soluble in organic solvents.^{[1][2]} It is a yellow crystalline powder that may be hygroscopic and sensitive to light.^{[3][4]}

Q2: In which solvents can I dissolve **7-Methyl-4-nitroquinoline 1-oxide**?

A2: Based on protocols for the parent compound 4NQO, Dimethyl Sulfoxide (DMSO) and propylene glycol are commonly used to prepare stock solutions.^{[5][6]} Acetone is another solvent in which 4NQO is reported to be soluble.^[7] For in vivo studies, stock solutions in propylene glycol or DMSO are often diluted into drinking water.^{[5][6][8]}

Q3: I am observing precipitation when diluting my stock solution in an aqueous buffer. What should I do?

A3: Precipitation upon dilution into aqueous solutions is a common issue with poorly water-soluble compounds. Please refer to the Troubleshooting Guide below for detailed steps on how to address this.

Q4: How should I store solutions of **7-Methyl-4-nitroquinoline 1-oxide**?

A4: Stock solutions of the parent compound 4NQO in DMSO are typically stored at -20°C or -80°C for long-term stability.^[9] Given that 4NQO is light-sensitive, it is recommended to store solutions in amber vials or tubes protected from light.^{[3][4]}

Solubility Data

The following table summarizes the available solubility data for the parent compound, 4-Nitroquinoline 1-oxide (4NQO). This information can be used as a guideline for **7-Methyl-4-nitroquinoline 1-oxide**.

Solvent	Solubility of 4-Nitroquinoline 1-oxide	Concentration (mM)	Notes
DMSO	38 mg/mL	199.83 mM	Moisture-absorbing DMSO may reduce solubility; use fresh DMSO.[9]
60 mg/mL	315.52 mM	Sonication is recommended.[10]	
Ethanol	2 mg/mL - 6 mg/mL	10.51 mM - 31.55 mM	[9][11]
Acetone	Soluble, clear to hazy	-	[7]
Water	Insoluble/Slightly Soluble	-	[2][9][11]
Propylene Glycol	Used as a vehicle for stock solutions	-	Commonly used for in vivo studies after dilution.[5][8]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Precaution: **7-Methyl-4-nitroquinoline 1-oxide** is a potential carcinogen. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, in a chemical fume hood.[3][4]
- Weighing: Carefully weigh out the desired amount of **7-Methyl-4-nitroquinoline 1-oxide** powder. For 1 mL of a 10 mM stock solution, you will need approximately 2.04 mg (Molecular Weight to be confirmed for the specific lot).
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the powder.

- **Mixing:** Vortex the solution vigorously. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution if the compound does not dissolve readily.
- **Storage:** Store the stock solution in small aliquots in tightly sealed amber vials at -20°C to protect from light and moisture.

Troubleshooting Guide

This guide provides a systematic approach to resolving common solubility issues.

Problem: The compound is not dissolving in the chosen solvent.

- **Question:** Have you tried gentle heating or sonication?
 - **Answer (Yes):** If the compound still does not dissolve, consider trying a different solvent. Based on data for the parent compound, DMSO generally has higher solvating power than ethanol for this class of molecules.[\[9\]](#)[\[10\]](#)
 - **Answer (No):** Gently warm the solution to 37-50°C or place it in an ultrasonic bath for 5-10 minutes. Avoid excessive heat, which could degrade the compound.

Problem: The compound precipitates out of solution after storage.

- **Question:** How was the solution stored?
 - **Answer:** Ensure the solution is stored in a tightly sealed container to prevent solvent evaporation or absorption of water from the atmosphere, especially when using hygroscopic solvents like DMSO.[\[3\]](#)[\[9\]](#) Store at a consistent, low temperature (-20°C or -80°C).
- **Question:** Can the precipitate be redissolved?
 - **Answer:** Try warming and vortexing the solution to see if the precipitate goes back into solution. If it does, consider preparing smaller, single-use aliquots to minimize freeze-thaw cycles.

Problem: The compound precipitates when diluted into my aqueous experimental medium.

- Question: What is the final concentration of the organic solvent in your medium?
 - Answer: High concentrations of organic solvents can be toxic to cells. Aim to keep the final concentration of DMSO or other organic solvents as low as possible (typically <0.5%).
- Question: Have you tried a serial dilution approach?
 - Answer: Instead of a single large dilution, perform serial dilutions. Also, try adding the stock solution to your aqueous medium while vortexing to ensure rapid mixing and prevent localized high concentrations that can lead to precipitation.
- Question: Is the pH of your aqueous medium compatible with the compound?
 - Answer: While specific data is unavailable for the 7-methyl derivative, drastic changes in pH can affect the solubility of many compounds. Ensure the pH of your final solution is within the desired range for your experiment.

Troubleshooting Workflow for Solubility Issues



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Caption: Troubleshooting workflow for addressing solubility issues.

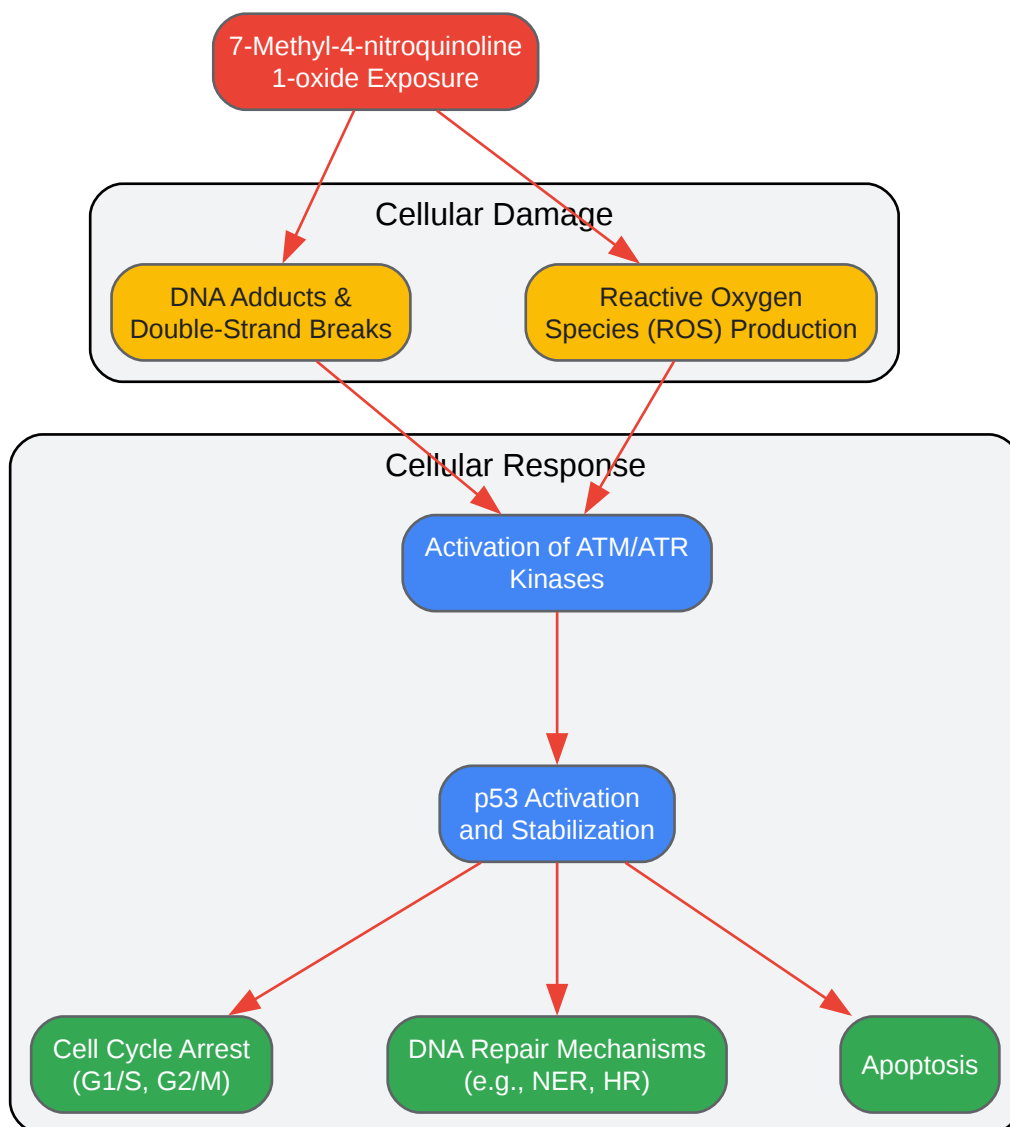
Signaling Pathways and Experimental Workflows

The parent compound, 4NQO, is a well-established carcinogen that induces DNA damage and oxidative stress.^{[1][2][12]} It is likely that **7-Methyl-4-nitroquinoline 1-oxide** acts through similar mechanisms.

Simplified Signaling Pathway of 4NQO-Induced Cellular Response

The following diagram illustrates a simplified signaling cascade initiated by 4NQO, leading to cellular responses such as DNA repair, cell cycle arrest, or apoptosis.

Simplified 4NQO-Induced Signaling Pathway



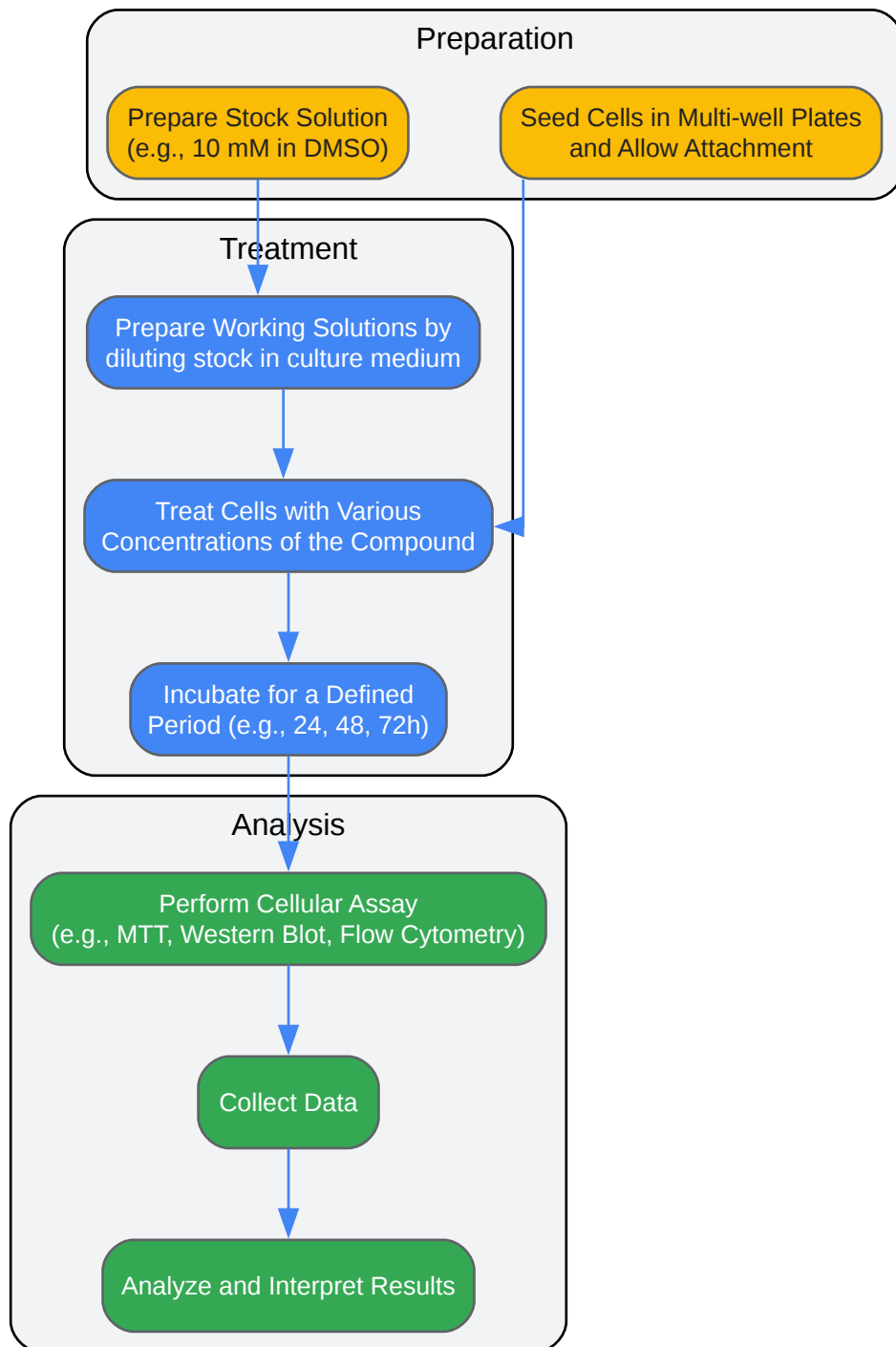
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Caption: Simplified signaling pathway of cellular response to 4NQO.

Typical Experimental Workflow for an In Vitro Cell-Based Assay

This diagram outlines a standard workflow for assessing the effects of **7-Methyl-4-nitroquinoline 1-oxide** on cultured cells.

Experimental Workflow for In Vitro Assay



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Caption: A typical workflow for an in vitro cell-based assay.

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References

- 1. 4-nitroquinoline-1-oxide induced experimental oral carcinogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-Nitroquinoline 1-oxide - Wikipedia [en.wikipedia.org]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. A method for scoring 4-nitroquinoline 1-oxide-induced murine esophageal squamous neoplasia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 4-nitroquinoline 1-oxide induces immune cells death to onset early immunosuppression during oral squamous cell carcinoma development - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 4-硝基喹啉 N -氧化物 ≥98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. researchgate.net [researchgate.net]
- 9. selleckchem.com [selleckchem.com]
- 10. 4-Nitroquinoline 1-oxide | TargetMol [targetmol.com]
- 11. selleckchem.com [selleckchem.com]
- 12. 4-Nitroquinoline 1-Oxide | C₉H₆N₂O₃ | CID 5955 - PubChem [pubchem.ncbi.nlm.nih.gov]
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